

Personal protective equipment for handling ML364

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Compound of Interest

Compound Name: ML364

Cat. No.: B15606998

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Essential Safety and Handling Guide for ML364

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ML364**. It outlines personal protective equipment (PPE), operational procedures, and disposal plans to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS), **ML364** is not classified as a hazardous substance under the Globally Harmonized System (GHS). Consequently, no specific personal protective equipment is required when handling the material as packaged under normal conditions of use. However, it is imperative to adhere to standard good laboratory practices.

Recommended General Personal Protective Equipment:

Category	Item	Rationale
Eye Protection	Safety glasses with side shields or safety goggles	Protects against accidental splashes of solutions containing ML364.
Hand Protection	Nitrile or other suitable chemical-resistant gloves	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat	Protects clothing and skin from potential contamination.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Use in a well-ventilated area. A chemical fume hood is recommended when handling the solid form to avoid inhalation of any dust.
- Personal Precautions: Avoid contact with skin and eyes. After handling, wash hands thoroughly.
- Storage: Store in a tightly sealed container in a dry, well-ventilated place.

Spill Management:

- For spills, mechanically pick up the solid material.
- Ensure adequate ventilation.
- Avoid generating dust.

Disposal:

- Dispose of **ML364** and any contaminated materials as chemical waste.
- Follow all federal, state, and local environmental regulations.
- Do not allow the substance to enter sewers or waterways.

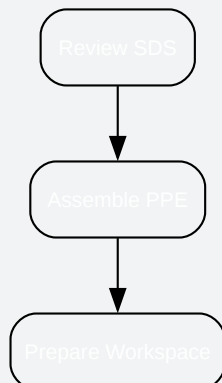
Experimental Context

ML364 is identified as a selective inhibitor of ubiquitin-specific peptidase 2 (USP2).^{[1][2][3]} Research indicates its involvement in cell cycle arrest and the degradation of cyclin D1, suggesting its potential in cancer research, particularly in colorectal cancer and mantle cell lymphoma models.^{[2][3]} For detailed experimental protocols, researchers should consult relevant scientific publications that utilize **ML364**.

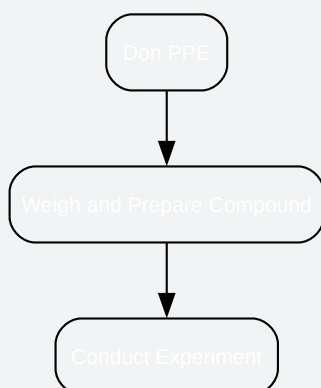
Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of chemical compounds in a laboratory setting.

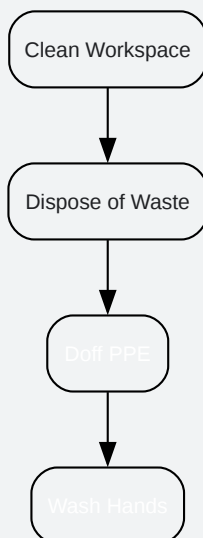
1. Preparation Phase



2. Handling Phase



3. Post-Experiment Phase



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Caption: A procedural workflow for the safe handling of **ML364**.

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References

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